

Heptacosfluorotributylamine (FC-43): A Comprehensive Safety and Technical Review

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Compound of Interest

Compound Name: *Perfluorotributylamine*

Cat. No.: *B110022*

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) or professional safety advice. Always consult the official SDS provided by the manufacturer and follow all recommended safety procedures when handling Heptacosfluorotributylamine (FC-43).

Introduction

Heptacosfluorotributylamine, commonly known as FC-43, is a fully-fluorinated liquid with the chemical formula $C_{12}F_{27}N$.^[1] It is a clear, colorless, and odorless liquid characterized by its high thermal and chemical stability, non-flammability, and low toxicity.^{[2][3]} These properties make it suitable for a variety of specialized applications, including as a heat transfer fluid in the electronics industry, a component in artificial blood, and as a coolant for high-performance electronics.^{[1][4]} This guide provides an in-depth technical overview of the safety data for FC-43, including its physicochemical properties, toxicological profile, environmental impact, and recommended handling procedures.

Physicochemical Properties

The unique properties of FC-43 stem from its perfluorinated structure. The strong carbon-fluorine bonds contribute to its inertness and stability.^[3] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	References
Chemical Formula	<chem>C12F27N</chem>	[5]
Molecular Weight	671.09 g/mol	[6]
Appearance	Clear, colorless liquid	[2]
Boiling Point	174 - 178 °C	[2] [7]
Pour Point	-50 °C	[2]
Density	1.883 g/mL at 25 °C	[6]
Vapor Pressure	1.3 mmHg (at 25 °C)	[8]
Water Solubility	Insoluble (7 ppmw)	[3] [9]
Refractive Index	1.291	[7]
Flash Point	None	[2]

Toxicological Data

The toxicological properties of Heptacosafuorotributylamine have not been fully investigated. [\[5\]](#) However, available data suggests it has low acute toxicity. Chronic exposure effects are not well-documented for FC-43 specifically, but concerns have been raised about the broader class of per- and polyfluoroalkyl substances (PFAS).

Acute Toxicity

Endpoint	Result	Species	Reference
Oral LD50	>10 g/kg	Rat	[10]
Dermal Irritation	May cause skin irritation	Not specified	[5]
Eye Irritation	May cause eye irritation	Not specified	[5]
Inhalation	May cause respiratory tract irritation	Not specified	[5]

Genotoxicity

Specific genotoxicity data for FC-43 is limited. One source states it was not mutagenic in the Ames assay.[11]

General Toxicological Concerns for Perfluorinated Compounds (PFCs)

While specific data for FC-43 is sparse, the broader class of PFCs has been studied more extensively. Some PFCs have been associated with various health effects, including:

- Hepatotoxicity: Liver injury has been observed in animal studies with some PFCs.[12]
- Immunotoxicity: Certain PFCs have been shown to suppress the immune system.[13]
- Neurotoxicity: Some studies suggest that PFCs may have neurotoxic potential.[13]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified Perfluorooctanoic acid (PFOA), another PFC, as "carcinogenic to humans" (Group 1).[12]

It is crucial to note that these findings are for other PFCs and may not be directly applicable to FC-43 due to differences in chemical structure and properties. Further research is needed to fully understand the long-term health effects of FC-43.

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of FC-43 are not readily available in the public domain. However, standardized testing for chemical safety is typically conducted following guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). The following sections outline the general methodologies for key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

- Test Animals: Typically, rats are used.[14]

- Procedure: A single dose of the test substance is administered by gavage to fasted animals. [14] The animals are then observed for a period of 14 days for signs of toxicity and mortality. [14]
- Observations: Clinical signs, body weight changes, and any instances of mortality are recorded.[14] A gross necropsy is performed at the end of the observation period.[14]
- Data Analysis: The LD50 (the dose estimated to be lethal to 50% of the animals) is calculated.

Acute Dermal Irritation (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation.

- Test Animals: Albino rabbits are commonly used.
- Procedure: A small amount of the test substance is applied to a shaved patch of skin on the back of the animal and covered with a gauze patch for a set period, typically 4 hours.
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.
- Data Analysis: The severity of the skin reactions is scored, and an overall irritation index is determined.

Ames Test for Mutagenicity (Based on OECD Guideline 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Test System: Histidine-requiring strains of *Salmonella typhimurium* bacteria.
- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix from rat liver). The mixture is then plated on a medium lacking histidine.
- Observations: The number of revertant colonies (colonies that have mutated back to being able to produce their own histidine) is counted.

- Data Analysis: A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the control.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

- Handling: Use in a well-ventilated area.[\[5\]](#) Avoid contact with eyes, skin, and clothing.[\[5\]](#) Wash thoroughly after handling.[\[5\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[5\]](#) Keep the container tightly closed when not in use.[\[5\]](#) Recommended storage temperature is between 2-8°C.[\[7\]](#)

Personal Protective Equipment (PPE)

When handling FC-43, the following personal protective equipment is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[5\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures:

- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[5\]](#) Do not induce vomiting.[\[12\]](#) Seek immediate medical attention.[\[5\]](#)
- Inhalation: Remove from exposure to fresh air immediately.[\[5\]](#) If breathing is difficult, give oxygen.[\[5\]](#) Seek medical aid.[\[5\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[5\]](#)

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Get medical aid immediately.[\[5\]](#)

Accidental Release Measures

In the event of a spill or leak:

- Absorb the spill with an inert material, such as dry sand or earth.[\[5\]](#)
- Place the absorbed material into a chemical waste container.[\[5\]](#)
- Clean up spills immediately, using appropriate protective equipment.[\[5\]](#)
- Ensure adequate ventilation.[\[5\]](#)

Stability and Reactivity

FC-43 is chemically and thermally stable under normal conditions.[\[2\]](#)[\[3\]](#) However, at high temperatures, it can decompose to produce hazardous products.

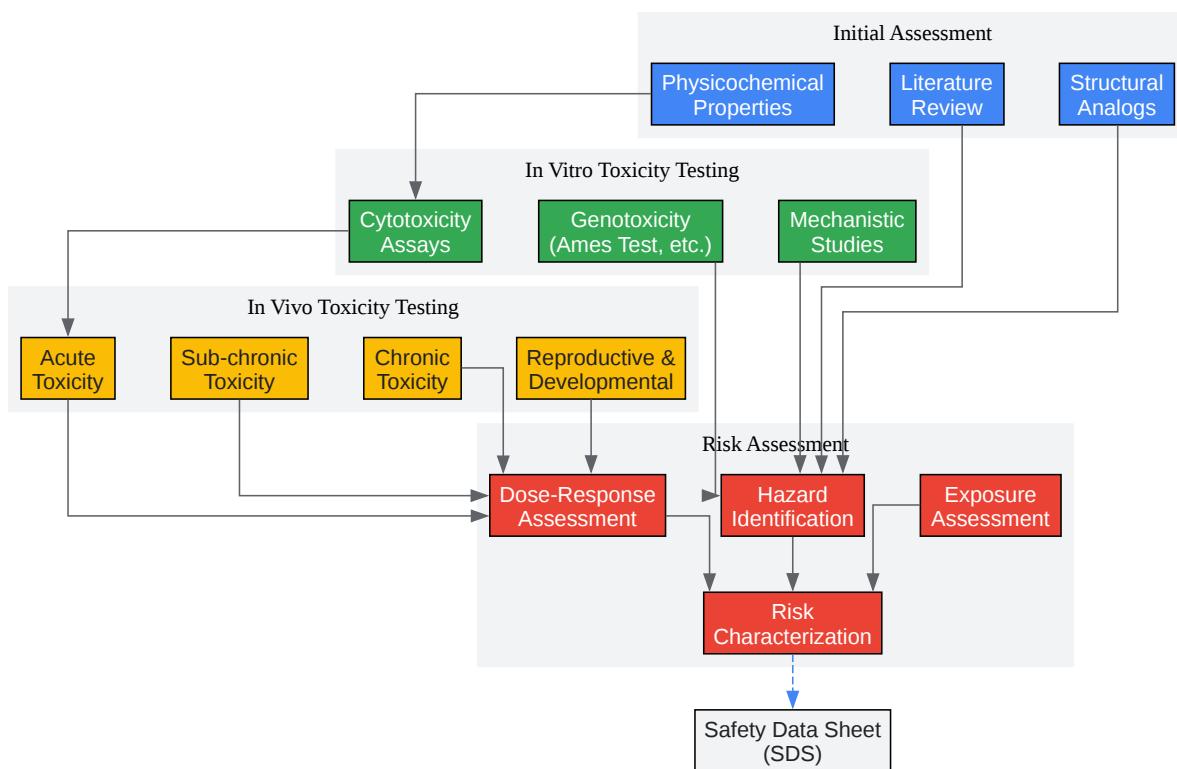
- Chemical Stability: Stable under normal temperatures and pressures.[\[5\]](#)
- Incompatible Materials: Information on specific incompatible materials is not readily available.
- Hazardous Decomposition Products: During a fire, irritating and highly toxic gases may be generated, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride.[\[5\]](#)

Environmental Impact

While FC-43 has zero ozone depletion potential, it is a potent greenhouse gas with a high global warming potential and a long atmospheric lifetime.[\[2\]](#) Its use should be managed to minimize emissions.[\[2\]](#)[\[13\]](#) It is not readily biodegradable and may persist in the environment.[\[15\]](#)

Logical Relationships and Workflows

Due to the limited publicly available data on the specific biological interactions and toxicological mechanisms of Heptacosafuorotributylamine (FC-43), the creation of detailed signaling pathway diagrams is not feasible at this time. However, a generalized workflow for assessing the safety of a chemical substance like FC-43 can be illustrated.



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Caption: A generalized workflow for chemical safety assessment.

This diagram illustrates a typical, multi-stage process for evaluating the potential hazards of a chemical substance. The process begins with an initial assessment of the substance's properties and existing knowledge. This is followed by a series of in vitro and in vivo toxicity tests to identify potential health effects. The data from these tests are then used in a formal risk assessment to characterize the overall risk to human health and the environment. The final output of this process is often a comprehensive Safety Data Sheet (SDS).

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